

Cephalochromin comparative metabolomics co-culture

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cephalochromin

CAS No.: 25908-26-3

Cat. No.: S560021

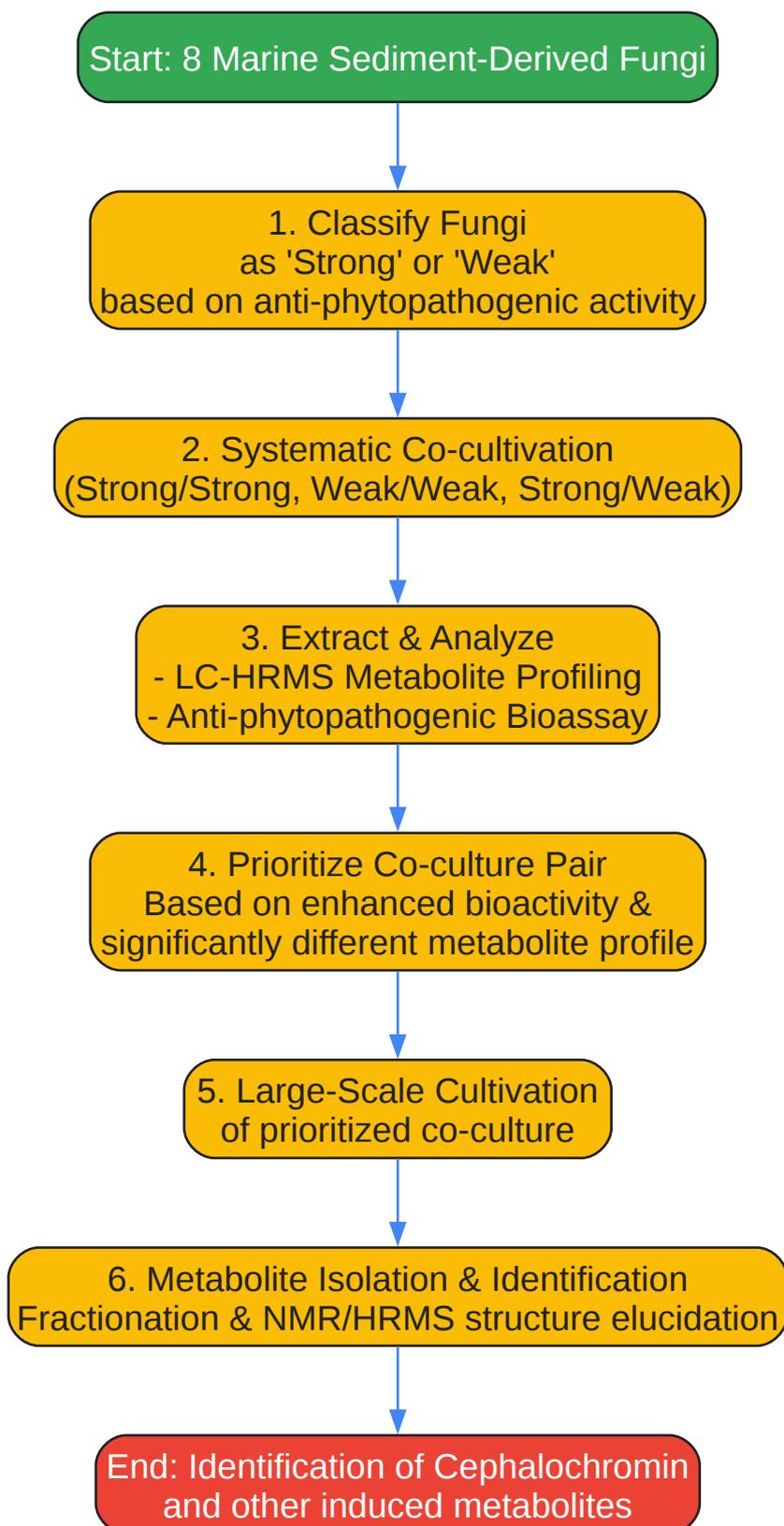
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Cephalochromin Properties & Bioactivity

Property / Aspect	Description / Value
Compound Type	Bis-naphtho- γ -pyrone type mycotoxin [1] [2]
Production Context	Specifically enhanced in the co-culture of <i>Plenodomus fluorescens</i> and <i>Pyrenochaeta nobilis</i> [1] [2]
Anti-Phytopathogenic Activity (IC ₅₀)	
· <i>Xanthomonas campestris</i> (bacterium)	0.9 $\mu\text{g/mL}$ [1] [2]
· <i>Phytophthora infestans</i> (oomycete)	1.7 $\mu\text{g/mL}$ [1] [2]

Experimental Workflow for Discovery

The discovery of **cephalochromin** followed a targeted co-culture strategy based on comparative metabolomics and bioactivity screening. The diagram below outlines the key steps in this workflow.



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Detailed Experimental Protocols

For researchers seeking to replicate or adapt these methods, here is a detailed breakdown of the key experimental procedures cited.

Fungal Co-cultivation on Solid Media

- **Strains Used:** Eight marine sediment-derived fungi, including the final prioritized pair: *Plenodomus fluorescens* (classified as "strong") and *Pyrenochaeta nobilis* (classified as "weak") [1] [2].
- **Culture Medium:** Potato Dextrose Agar (PDA) [1] [2] [3].
- **Inoculation:** Fungal plugs (2 mm) from pre-cultures were placed on opposite sides of the Petri dish [3].
- **Incubation:** Cultures were grown in the dark at 21°C for 21 days [1] [2].

Metabolite Extraction from Solid Agar

- **Extraction Solvent:** Ethyl acetate (EtOAc) [1] [2].
- **Procedure:** The entire agar culture (both mycelia and agar) was cut into small pieces and soaked in ethyl acetate. The solvent was then decanted and evaporated under vacuum to obtain the crude extract [1].

Comparative Metabolomics & Molecular Networking

- **Analytical Instrumentation:** Ultra-Performance Liquid Chromatography coupled to High-Resolution Mass Spectrometry (UPLC-QToF-HRMS/MS) [4].
- **Data Processing:** LC-MS data from mono- and co-cultures were processed and analyzed using **molecular networking** on the Global Natural Products Social Molecular Networking (GNPS) platform. This technique clusters MS/MS spectra based on similarity, visually highlighting metabolites that are unique to or upregulated in the co-culture [1] [4].

Bioactivity-Guided Fractionation

- **Anti-phytopathogenic Assay:** Crude extracts and fractions were tested for growth inhibition against a panel of phytopathogens, including the bacterium *Xanthomonas campestris* and the oomycete *Phytophthora infestans* [1] [2].
- **Isolation:** The crude extract from the large-scale co-culture was fractionated using chromatographic techniques (e.g., HPLC). The fraction showing the most potent activity was further purified to isolate the active compound, **cephalochromin** [1] [2].
- **Structure Elucidation:** The structure of **cephalochromin** was determined by interpreting data from Nuclear Magnetic Resonance (NMR) spectroscopy, High-Resolution Mass Spectrometry (HRMS), and optical rotation ($[\alpha]_D$) analysis [1] [2].

The key advantage of this methodology is its systematic nature. By pre-screening individual fungi and strategically pairing "strong" and "weak" performers, researchers can efficiently prioritize co-cultures that are most likely to produce novel or induced bioactive metabolites [1] [2].

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References

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To cite this document: Smolecule. [Cephalochromin comparative metabolomics co-culture].

Smolecule, [2026]. [Online PDF]. Available at:

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